

# Thermal Decomposition of $Mg_2KH(AsO_4)_2 \cdot 15H_2O$

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Magnesium arsenate

CAS No.: 10103-50-1

Cat. No.: S1536623

Get Quote

The most detailed thermal stability data comes from a study on the 15-water hydrate of a potassium-containing **magnesium arsenate** salt. The decomposition is a multi-stage process, primarily starting with dehydration, as detailed in the table below [1].

Decomposition Stage	Temperature Range	Process & Characteristics
Dehydration	Up to 300°C	Loss of 15 water molecules of crystallization.
Solid-State Transformations	300–650°C	Formation of intermediate, amorphous, anhydrous phases.
Final Decomposition	Up to 1000°C	Formation of a final, stable oxide phase; releases toxic arsenic fumes upon heating [2].

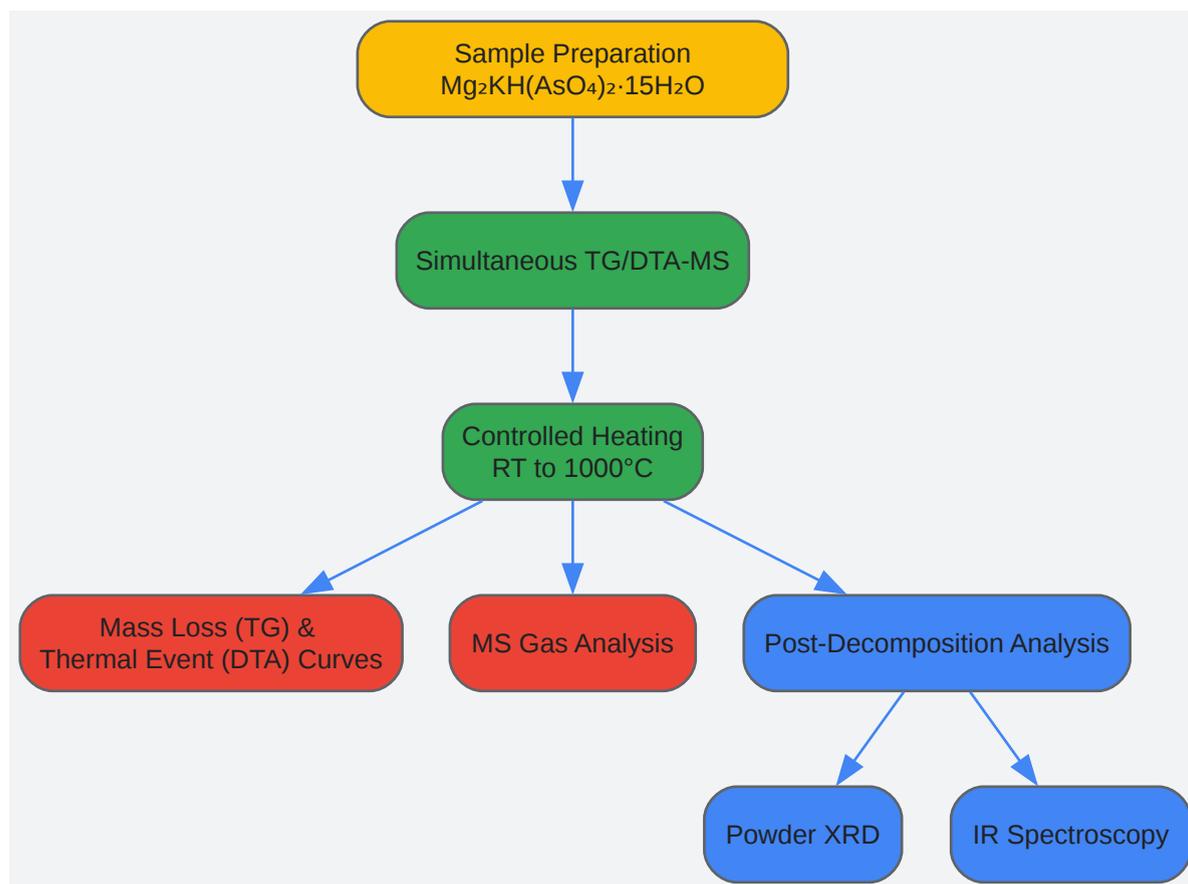
## Experimental Protocol for Thermal Analysis

The study on  $Mg_2KH(AsO_4)_2 \cdot 15H_2O$  utilized the following experimental methodology, which serves as a robust protocol for such investigations [1]:

- Technique:** Simultaneous **Thermogravimetric and Differential Thermal Analysis (TG/DTA)**, coupled with **Mass Spectrometry (MS)**.
- Equipment:** The sample was heated in a controlled furnace with a precision balance.
- Parameters:**

- **Temperature Range:** From room temperature to **1000°C**.
- **Atmosphere:** Dynamic, with a controlled purge gas.
- **Heating Rate:** Experiments were conducted at **multiple heating rates** (e.g., 3, 5, 10, and 15 °C per minute) to study reaction kinetics.
- **Post-Analysis:** The solid products of decomposition at various temperatures (300–650°C) were analyzed using **Powder X-ray Diffraction (XRD)** and **Infrared (IR) Spectroscopy** to identify phase composition and structural changes.

This workflow for the thermal decomposition experiment can be visualized as follows:



[Click to download full resolution via product page](#)

## Other Relevant Magnesium Arsenate Data

For reference, thermodynamic data is available for a different, more complex crystalline **magnesium arsenate**, as shown in the table below. This highlights that properties are highly structure-dependent [3].

Property	Value for $Mg_{0.5}Zr_2(AsO_4)_3$
Study Method	Adiabatic vacuum & Differential Scanning Calorimetry (DSC)
Temperature Range	8 K to 670 K
Key Output	Standard thermodynamic functions (Heat capacity, Enthalpy, Entropy, Gibbs free energy)

## Critical Handling and Safety Notes

When working with **magnesium arsenate**, it is crucial to be aware of its significant hazards [2]:

- **Toxicity:** It is highly toxic by ingestion, inhalation, and skin absorption.
- **Carcinogenicity:** It is classified as a **confirmed human carcinogen**.
- **Decomposition Hazard:** Upon heating, it decomposes to release **toxic arsenic fumes**.
- **Safety Protocol:** Strict safety precautions are necessary, including the use of appropriate personal protective equipment (PPE) and working within a fume hood to prevent environmental release.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. (PDF) Characterization and thermal ... - Academia.edu decomposition [academia.edu]
2. Manufacturing Plant Project Report Magnesium : Costs... Arsenate 2025 [procurementresource.com]
3. Standard Thermodynamic Functions of Crystalline Arsenate ... [link.springer.com]

To cite this document: Smolecule. [Thermal Decomposition of  $Mg_2KH(AsO_4)_2 \cdot 15H_2O$ ]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1536623#magnesium-

arsenate-thermal-stability]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com